

Technical Guide & Safety Profile: 2-(4-Chloropyridin-2-yl)propan-2-ol

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Compound of Interest

Compound Name: 2-(4-chloropyridin-2-yl)propan-2-ol

CAS No.: 40472-76-2

Cat. No.: B6613827

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Part 1: Chemical Identity & Physicochemical Profiling

Strategic Context: This compound is a high-value scaffold in medicinal chemistry, particularly for the synthesis of kinase inhibitors. The 4-chloro substituent serves as an electrophilic handle for cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the gem-dimethyl hydroxyl group (tertiary alcohol) modulates lipophilicity and metabolic stability.

1.1 Nomenclature & Identification

Parameter	Data
IUPAC Name	2-(4-chloropyridin-2-yl)propan-2-ol
Common Synonyms	4-Chloro- α,α -dimethyl-2-pyridinemethanol; 4-Chloro-2-(2-hydroxypropan-2-yl)pyridine
CAS Number	Not widely listed in public registries (Treat as Novel Research Substance)
Analogous CAS	477252-20-3 (4-Bromo analog); 1240620-98-7 (Isomer: 2-(2-chloropyridin-4-yl)propan-2-ol)
Molecular Formula	C ₈ H ₁₀ ClNO
Molecular Weight	171.62 g/mol
SMILES	<chem>CC(O)(C)c1cc(Cl)ccn1</chem>

1.2 Physicochemical Properties (Experimental & Predicted)

Note: Due to the niche nature of this intermediate, specific boiling/melting points are derived from Structure-Property Relationships (SPR) of close analogs.

Property	Value / Range	Technical Insight
Physical State	Off-white to pale yellow solid or viscous oil	Impurities (often dehydration products) darken the color to orange/brown.
Boiling Point	~230–240°C (Predicted)	High boiling point due to H-bonding; likely to decompose/dehydrate before boiling at atm pressure.
Melting Point	45–55°C (Low melting solid)	Handling as a melt is possible but risky due to thermal instability.
Solubility	Soluble in DCM, EtOAc, MeOH, DMSO.	Poor solubility in hexanes; moderate water solubility due to the pyridine N and -OH group.
pKa (Pyridine N)	~3.5–4.0	The electron-withdrawing 4-Cl reduces basicity compared to pyridine (pKa 5.2).

Part 2: Hazard Identification & Risk Management (GHS)

Core Directive: Treat this substance as a functionalized pyridine. The primary risks are irritation (skin/eye) and target organ toxicity (liver/kidneys) typical of halogenated pyridines.

2.1 GHS Classification^[1]

- Skin Corrosion/Irritation: Category 2 (H315)^[2]
- Serious Eye Damage/Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (H335 - Respiratory Irritation)
- Acute Toxicity (Oral): Category 4 (H302) - Predicted based on chloropyridine LD50 data.

2.2 Signal Word: WARNING

2.3 Precautionary Protocols

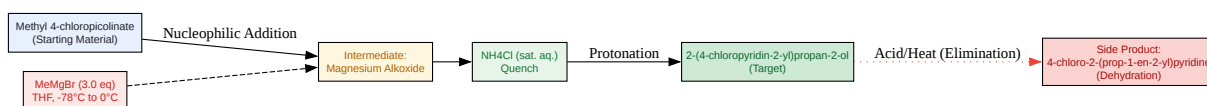
- P261: Avoid breathing dust/fume/gas/mist/vapors.[3][4][5]
- P280: Wear protective gloves (Nitrile, >0.11mm) and eye protection (chemical splash goggles).
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[1][3]
Remove contact lenses.[1][3][4]

Part 3: Synthesis, Reactivity & Stability

Expertise Pillar: This section details how the molecule behaves chemically, which dictates storage and handling.

3.1 Synthesis Pathway (Grignard Addition)

The most robust synthesis involves the addition of methylmagnesium bromide (MeMgBr) to methyl 4-chloropicolinate or 2-acetyl-4-chloropyridine.



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Figure 1: Synthesis logic and potential degradation pathway via dehydration.

3.2 Critical Reactivity Profile

- Acid Sensitivity (Dehydration Risk):
 - Mechanism: The tertiary alcohol at the benzylic-like position (2-position of pyridine) is prone to E1 elimination.
 - Implication: Do NOT use strong acids (HCl, H₂SO₄) during workup. Use saturated NH₄Cl or mild buffers. If the product is subjected to acidic conditions and heat, it will convert to

the isopropenyl derivative (alkene).

- Nucleophilic Aromatic Substitution (SnAr):
 - Mechanism: The 4-Cl position is activated by the pyridine nitrogen.
 - Implication: Reacts with strong nucleophiles (amines, thiols, alkoxides) under heating. This is a desired feature for drug synthesis but a hazard if stored with nucleophiles.

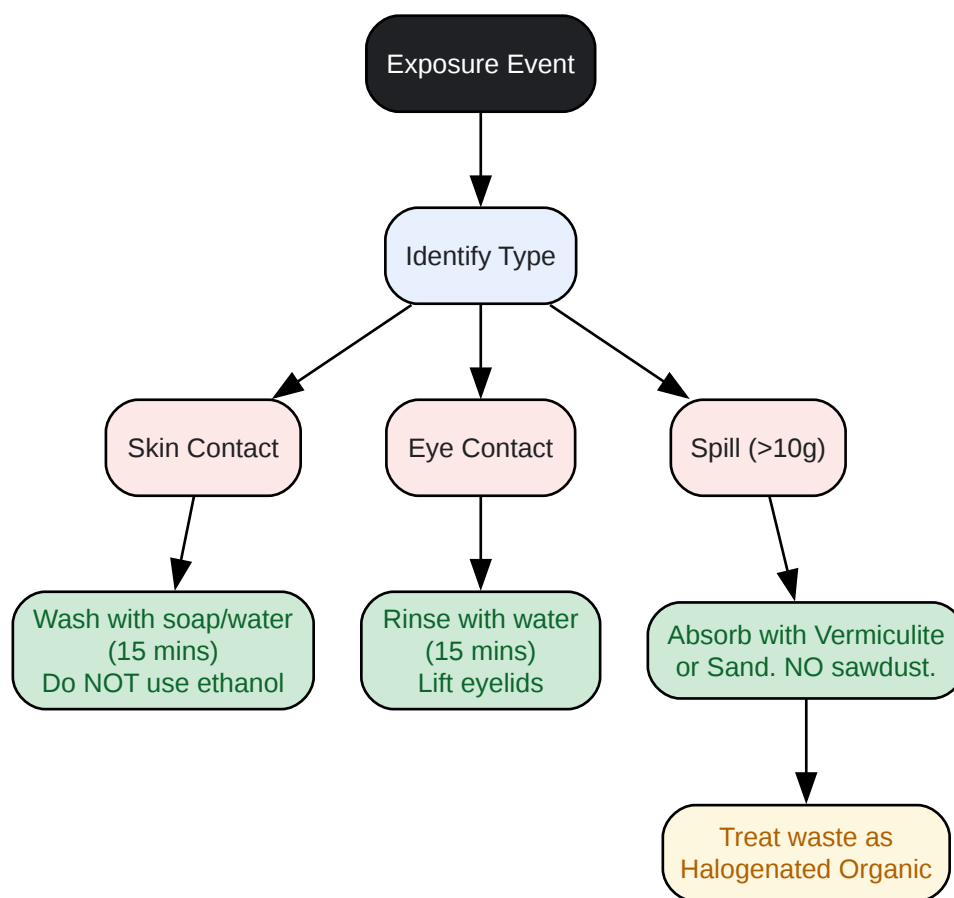
Part 4: Emergency Response & Handling Protocols

Trustworthiness Pillar: These protocols are self-validating based on the chemical properties described above.

4.1 Storage Conditions

- Temperature: Store at 2–8°C. Room temperature storage is acceptable for short periods, but long-term storage requires refrigeration to prevent slow elimination.
- Atmosphere: Store under Argon or Nitrogen. The compound is hygroscopic; moisture can accelerate hydrolysis or decomposition over time.
- Container: Amber glass vials with Teflon-lined caps. Avoid metal containers due to potential corrosion from trace HCl formation.

4.2 Emergency Decision Logic



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Figure 2: Immediate response decision tree for laboratory exposure.

4.3 Firefighting Measures

- Hazardous Combustion Products:
 - Hydrogen Chloride (HCl): Corrosive, toxic gas.
 - Nitrogen Oxides (NO_x): Toxic, respiratory irritant.[6]
 - Carbon Monoxide (CO): Asphyxiant.
- Extinguishing Media: Dry chemical, CO₂, or alcohol-resistant foam.[7] Do not use high-pressure water jets, which may scatter the chemical.

Part 5: Ecological & Disposal Considerations

- Ecotoxicity: Halogenated pyridines are generally resistant to biodegradation. Assume high toxicity to aquatic organisms (Acute Category 2/3).
- Disposal:
 - Must be incinerated in a facility equipped with a scrubber for HCl.
 - Never dispose of down the drain. The pyridine ring is stable and can persist in water tables.

References

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